

ML786 dihydrochloride stability in long-term storage

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Compound of Interest

Compound Name: ML786 dihydrochloride

Cat. No.: B10774808

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ML786 Dihydrochloride Technical Support Center

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the long-term storage and stability of **ML786 dihydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid ML786 dihydrochloride?

For optimal long-term stability, solid **ML786 dihydrochloride** should be stored at 4°C.^[1] It is crucial to keep the container tightly sealed in a dry and well-ventilated area to prevent moisture absorption and degradation.^{[1][2]}

Q2: How should I prepare and store ML786 dihydrochloride stock solutions?

ML786 dihydrochloride is soluble in water and DMSO up to 100 mM. For stock solutions, it is recommended to:

- Prepare aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Store these aliquots at -20°C for short to medium-term storage (generally usable for up to one month) or at -80°C for longer-term storage (potentially up to six months).
- Whenever possible, solutions should be freshly prepared and used on the same day.[3]

Q3: Can I store **ML786 dihydrochloride** at room temperature?

Short-term exposure to room temperature, such as during shipping, is unlikely to significantly affect the product's efficacy.[3] However, for long-term storage, maintaining the recommended 4°C for solid compound and -20°C or -80°C for solutions is critical to prevent degradation.

Q4: What are the potential degradation pathways for **ML786 dihydrochloride**?

While specific degradation pathways for **ML786 dihydrochloride** are not extensively documented in publicly available literature, similar dihydrochloride compounds can be susceptible to hydrolysis, especially when exposed to moisture.[4][5] Exposure to light and high temperatures can also accelerate the degradation of complex organic molecules.[6][7]

Q5: Are there any known incompatibilities for **ML786 dihydrochloride**?

Avoid strong bases and oxidizing agents, as they may react with the compound.[8] It is also advisable to avoid conditions of high humidity.[6]

Stability and Storage Data Summary

While specific quantitative long-term stability data for **ML786 dihydrochloride** is not readily available, the following table summarizes the recommended storage conditions based on manufacturer guidelines and general best practices for similar compounds.

Form	Storage Condition	Recommended Duration	Key Considerations
Solid	4°C	Up to 6 months or as specified by the supplier	Keep container tightly sealed and in a dry, well-ventilated place. [1][2]
Solution (DMSO or Water)	-20°C	Up to 1 month[3][9]	Aliquot to avoid freeze-thaw cycles. Use tightly sealed vials.
Solution (DMSO or Water)	-80°C	Up to 6 months[9][10]	Preferred for longer-term storage of solutions. Aliquot to avoid freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of **ML786 Dihydrochloride** Stock Solution

- **Acclimatization:** Allow the vial of solid **ML786 dihydrochloride** to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.[3]
- **Weighing:** In a controlled environment with low humidity, weigh the desired amount of the compound.
- **Dissolution:** Add the appropriate volume of solvent (e.g., DMSO or water) to achieve the desired concentration (e.g., 10 mM or 100 mM).
- **Mixing:** Vortex or sonicate briefly until the compound is completely dissolved.
- **Aliquoting:** Dispense the stock solution into single-use, tightly sealed vials.
- **Storage:** Store the aliquots at -20°C or -80°C.

Protocol 2: Assessment of **ML786 Dihydrochloride** Stability (General Guideline)

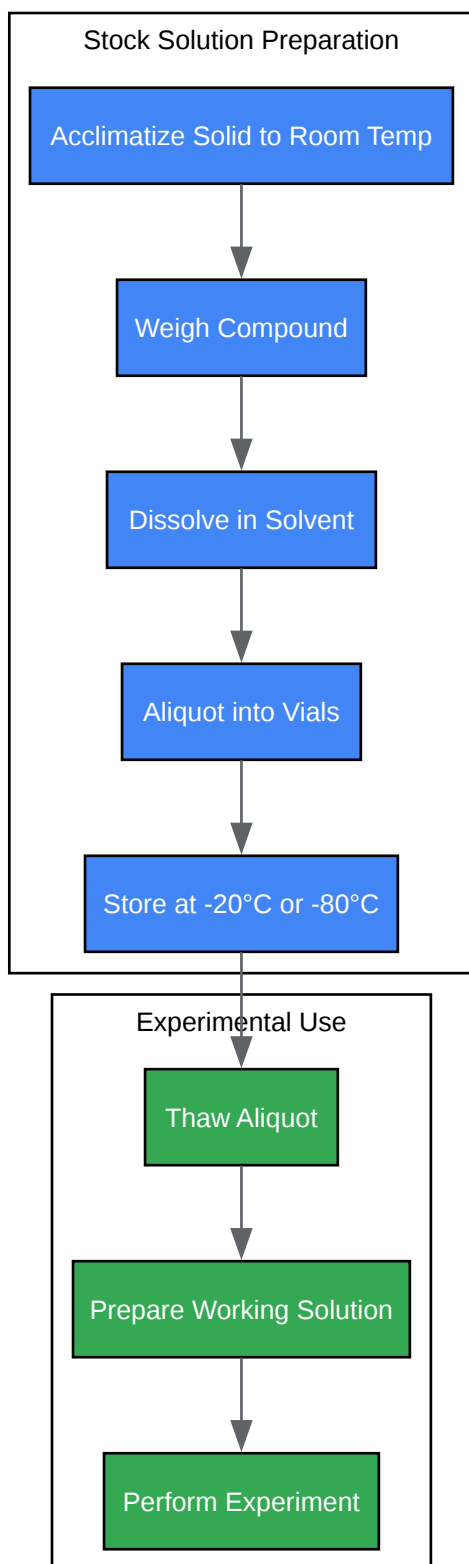
This protocol outlines a general method for assessing the stability of your **ML786 dihydrochloride** stock solution using High-Performance Liquid Chromatography (HPLC).

- **Initial Analysis (T=0):** Immediately after preparing the stock solution, dilute an aliquot to a suitable concentration for HPLC analysis and inject it into the HPLC system. Record the peak area and retention time.
- **Storage:** Store the remaining aliquots under your desired conditions (e.g., -20°C).
- **Time-Point Analysis:** At regular intervals (e.g., 1 week, 1 month, 3 months), retrieve an aliquot, allow it to thaw completely, and analyze it by HPLC under the same conditions as the initial analysis.
- **Data Comparison:** Compare the peak area of the main compound at each time point to the initial peak area. A significant decrease in the peak area or the appearance of new peaks may indicate degradation.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results or loss of compound activity.	Degradation of ML786 dihydrochloride due to improper storage.	- Prepare a fresh stock solution from solid compound.- Verify the storage conditions and age of the current stock solution.- Perform a quality control check of the stock solution using a validated analytical method like HPLC.
Precipitation observed in stock solution after thawing.	- The concentration may be too high for the solvent at the storage temperature.- The solution may have become supersaturated.	- Gently warm the solution and vortex to redissolve the precipitate.- If the precipitate does not dissolve, prepare a fresh, less concentrated stock solution.- Ensure the stock solution concentration is within the solubility limits at the storage temperature.
Visible change in the color or appearance of the solid compound.	Potential degradation or contamination.	- Do not use the compound if its physical appearance has changed.- Contact the supplier for a replacement.- Always store the solid compound under the recommended conditions in a tightly sealed container.

Visual Guides



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Caption: Recommended workflow for preparing and using **ML786 dihydrochloride** solutions.

- [5. The Degradation Chemistry of Prasugrel Hydrochloride: Part 1-Drug Substance - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- To cite this document: BenchChem. [ML786 dihydrochloride stability in long-term storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10774808/docs#ml786-dihydrochloride-stability-in-long-term-storage\]](https://www.benchchem.com/product/b10774808/docs#ml786-dihydrochloride-stability-in-long-term-storage)

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